

m-Coumaric acid-13C3 certificate of analysis

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Compound of Interest

Compound Name: m-Coumaric acid-13C3

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An In-depth Technical Guide to the Certificate of Analysis for m-Coumaric Acid-13C3

Introduction to m-Coumaric Acid-13C3

m-Coumaric acid-13C3 is a stable isotope-labeled version of m-coumaric acid, a hydroxycinnamic acid. As a polyphenol metabolite of caffeic acid, it is naturally formed by gut microflora.[1] In research, particularly in metabolomics and pharmacokinetic studies, the 13C-labeled form serves as a crucial internal standard for quantitative analysis by techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2] Its use allows for precise differentiation from its naturally occurring, unlabeled counterpart, enabling accurate tracking and quantification in complex biological matrices.

This guide provides a detailed overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **m-Coumaric acid-13C3**, intended for researchers, scientists, and professionals in drug development.

Certificate of Analysis: Summary of Quantitative Data

A Certificate of Analysis is a formal document that confirms a product meets its predetermined specifications. For a stable isotope-labeled compound like **m-Coumaric acid-13C3**, the CoA provides critical data on its identity, purity, and isotopic enrichment. The following table summarizes the key quantitative parameters typically found on a CoA for this compound.



Parameter	Specification	Source
Chemical Identity		
CAS Number	1261170-79-9	[3][4]
Molecular Formula	HOC ₆ H ₄ ¹³ CH= ¹³ CH ¹³ CO ₂ H	[3][4]
Molecular Weight	167.14 g/mol	[4][5]
Purity and Physical Properties		
Chemical Purity (Assay)	≥99% (CP)	[3][4]
Isotopic Purity	≥99 atom % ¹³ C	[3][4]
Physical Form	Solid	[3][4]
Melting Point	193-195 °C	[3][4]
Mass Shift	M+3	[3][4]
Storage Conditions		
Recommended Temperature	-20°C	[3][4]

Experimental Protocols for Quality Assurance

The data presented in the Certificate of Analysis are derived from rigorous analytical testing. The following sections detail the standard methodologies used to verify the quality of **m**-Coumaric acid-13C3.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

High-Performance Liquid Chromatography (HPLC) is a primary technique for determining the chemical purity of a substance by separating it from any potential impurities.[6]

Methodology:

 Sample Preparation: A precise amount of m-Coumaric acid-13C3 is dissolved in a suitable solvent, such as ethanol or a mixture of methanol and water, to create a stock solution of



known concentration.[7]

- Chromatographic System: A Reverse-Phase HPLC (RP-HPLC) system is typically employed, featuring a C18 column as the stationary phase.[8]
- Mobile Phase: The mobile phase is generally a gradient mixture of an aqueous solvent (often water with a small percentage of an acid like formic or acetic acid to improve peak shape) and an organic solvent (like acetonitrile or methanol).[8]
- Separation: The sample solution is injected into the HPLC system. The components of the sample are separated based on their differential partitioning between the stationary and mobile phases.
- Detection: A UV/Vis detector is commonly used for detection, as coumaric acid isomers absorb UV light.[6] The wavelength is typically set in the range of 270-310 nm.[9][10]
- Quantification: The purity is calculated by comparing the area of the main peak (m-Coumaric acid-13C3) to the total area of all peaks in the chromatogram. The result is expressed as a percentage.

Mass Spectrometry (MS) for Isotopic Enrichment and Molecular Weight Verification

Mass spectrometry is essential for confirming the molecular weight and determining the isotopic enrichment of the labeled compound.[11]

Methodology:

- Ionization: A dilute solution of the sample is introduced into the mass spectrometer, where it is ionized, often using Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are guided into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Molecular Weight Confirmation: The spectrum will show a prominent peak corresponding to the molecular ion of m-Coumaric acid-13C3. For the 13C3-labeled compound, the expected



exact mass is approximately 167.057 Da.[5] The observed mass must align with this theoretical value.

• Isotopic Purity Assessment: The mass spectrum is analyzed to determine the relative abundance of the labeled species (M+3) compared to any unlabeled (M+0) or partially labeled (M+1, M+2) species. The isotopic purity is calculated from the ratio of the desired labeled ion to the sum of all isotopic variants.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is used to confirm the chemical structure and the specific positions of the isotopic labels.

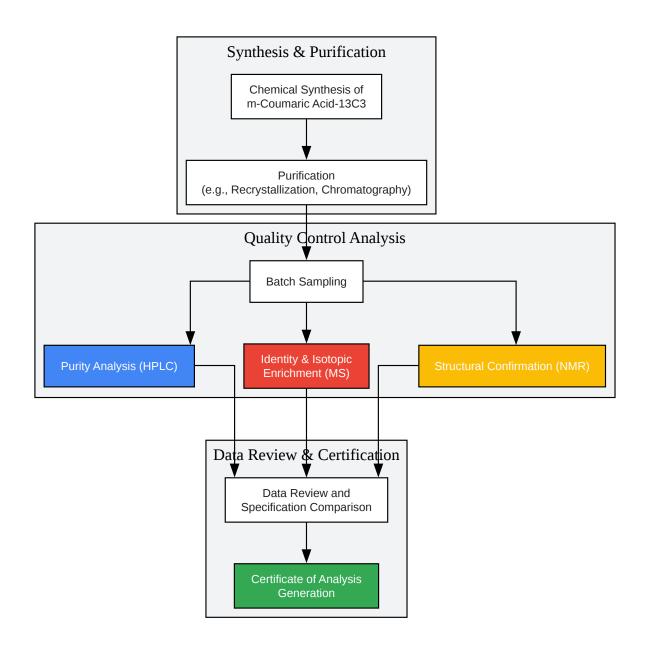
Methodology:

- Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆, CD₃OD).
- ¹H NMR: The proton NMR spectrum is acquired. While the carbon-13 labeling does not remove protons, it can introduce characteristic splitting patterns (¹³C-¹H coupling) that confirm the label positions adjacent to protons. The overall pattern of chemical shifts and integrations must be consistent with the structure of m-coumaric acid.
- ¹³C NMR: The carbon-13 NMR spectrum provides direct evidence of isotopic enrichment. The signals corresponding to the three labeled carbon atoms (at the carboxylic acid and the two vinylic positions) will be significantly enhanced in intensity compared to the signals from the natural abundance ¹³C atoms in the rest of the molecule.[12] This confirms that the labeling is at the intended positions.

Visualizing the Analytical Workflow

The following diagram illustrates the logical workflow for the quality control and certification process of a stable isotope-labeled standard like **m-Coumaric acid-13C3**.





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Caption: Quality control workflow for m-Coumaric acid-13C3.

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